

# 2,3,6-Trichlorobenzoic acid molecular weight and chemical formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *2,3,6-Trichlorobenzoic acid*

Cat. No.: *B165525*

[Get Quote](#)

## An In-depth Technical Guide on **2,3,6-Trichlorobenzoic Acid**

This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **2,3,6-Trichlorobenzoic acid**, tailored for researchers, scientists, and professionals in drug development.

## Core Physicochemical Data

**2,3,6-Trichlorobenzoic acid**, a member of the chlorobenzoic acid class, is a synthetic auxin historically used as a post-emergence herbicide.<sup>[1]</sup> Its chemical identity is defined by a benzoic acid core with chlorine atoms substituted at the 2, 3, and 6 positions of the benzene ring.<sup>[1]</sup>

## Quantitative Physicochemical Properties

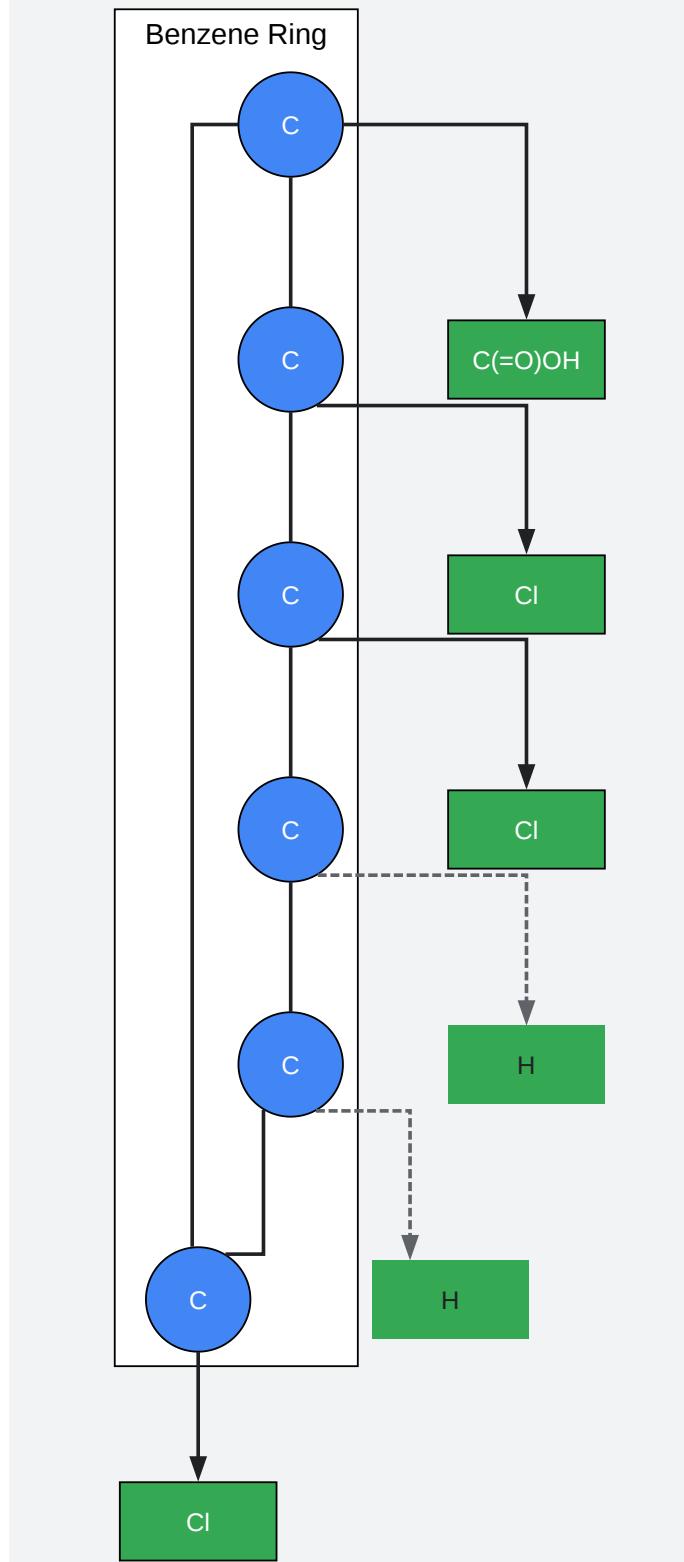
The key quantitative data for **2,3,6-Trichlorobenzoic acid** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Chemical Formula	$C_7H_3Cl_3O_2$	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	225.46 g/mol	<a href="#">[3]</a>
Molar Mass	225.45 g·mol <sup>-1</sup>	<a href="#">[2]</a>
CAS Registry Number	50-31-7	<a href="#">[4]</a>
Appearance	Colorless crystalline powder	<a href="#">[2]</a>
Odor	Odorless	<a href="#">[2]</a>

## Chemical Structure

The structural arrangement of atoms within the **2,3,6-Trichlorobenzoic acid** molecule is crucial for understanding its chemical behavior and interactions.

## Chemical Structure of 2,3,6-Trichlorobenzoic Acid

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,3,6-Trichlorobenzoic acid | C7H3Cl3O2 | CID 5759 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. 2,3,6-Trichlorobenzoic acid - Wikipedia [en.wikipedia.org]
- 3. scbt.com [scbt.com]
- 4. Benzoic acid, 2,3,6-trichloro- [webbook.nist.gov]
- To cite this document: BenchChem. [2,3,6-Trichlorobenzoic acid molecular weight and chemical formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165525#2-3-6-trichlorobenzoic-acid-molecular-weight-and-chemical-formula>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)